

# Essential Safety and Logistics for Handling 11-(Methylsulfinyl)undecyl-glucosinolate

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## Compound of Interest

Compound Name: 11-(Methylsulfinyl)undecyl-glucosinolate

Cat. No.: B12413716

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For researchers, scientists, and drug development professionals, the following provides immediate safety, operational, and disposal guidance for **11-(Methylsulfinyl)undecyl-glucosinolate** (CAS No. 186037-18-3)[1]. This document serves as a procedural guide to ensure the safe handling and disposal of this aliphatic glucosinolate in a laboratory setting.

## Quantitative Data Summary

Due to the compound's classification for research use only, comprehensive quantitative toxicity data is not readily available in public databases. The following table summarizes its known physical and chemical properties.

Property	Value	Source
CAS Number	186037-18-3	MedchemExpress[1]
Molecular Formula	C19H37NO10S3	PubChem[2]
Molecular Weight	535.69 g/mol	MedchemExpress[1]
Appearance	Solid (Assumed)	General knowledge
Storage Temperature	Room temperature in continental US; may vary elsewhere.[1]	MedchemExpress[1]
Toxicity Data	Not readily available	N/A

# Experimental Protocol: Safe Handling and Disposal

This protocol outlines the step-by-step process for safely handling **11-(Methylsulfinyl)undecyl-glucosinolate** from receipt to disposal.

## Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent skin and eye contact, ingestion, and inhalation. The minimum required PPE includes:

- **Eye Protection:** Chemical splash goggles that provide a complete seal around the eyes. A face shield should be worn in addition to goggles when there is a significant risk of splashes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) of at least 14 mils thickness. Ensure gloves are unlined and elbow-length if significant splashing is anticipated.
- **Body Protection:** A long-sleeved laboratory coat is required. For larger quantities or when generating aerosols, chemical-resistant coveralls are recommended.
- **Foot Protection:** Closed-toe shoes are mandatory. Chemical-resistant boots should be worn if there is a risk of spills.

## Handling Procedures

### a. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.
- Follow the supplier's recommendation for storage temperature, which is generally room temperature.<sup>[1]</sup>

### b. Weighing and Preparation of Solutions:

- All weighing and handling of the solid compound should be conducted in a certified chemical fume hood to minimize inhalation exposure.

- Use appropriate tools (e.g., spatula, weigh paper) to handle the solid. Avoid creating dust.
- When preparing solutions, slowly add the solid to the solvent to avoid splashing.

c. Experimental Use:

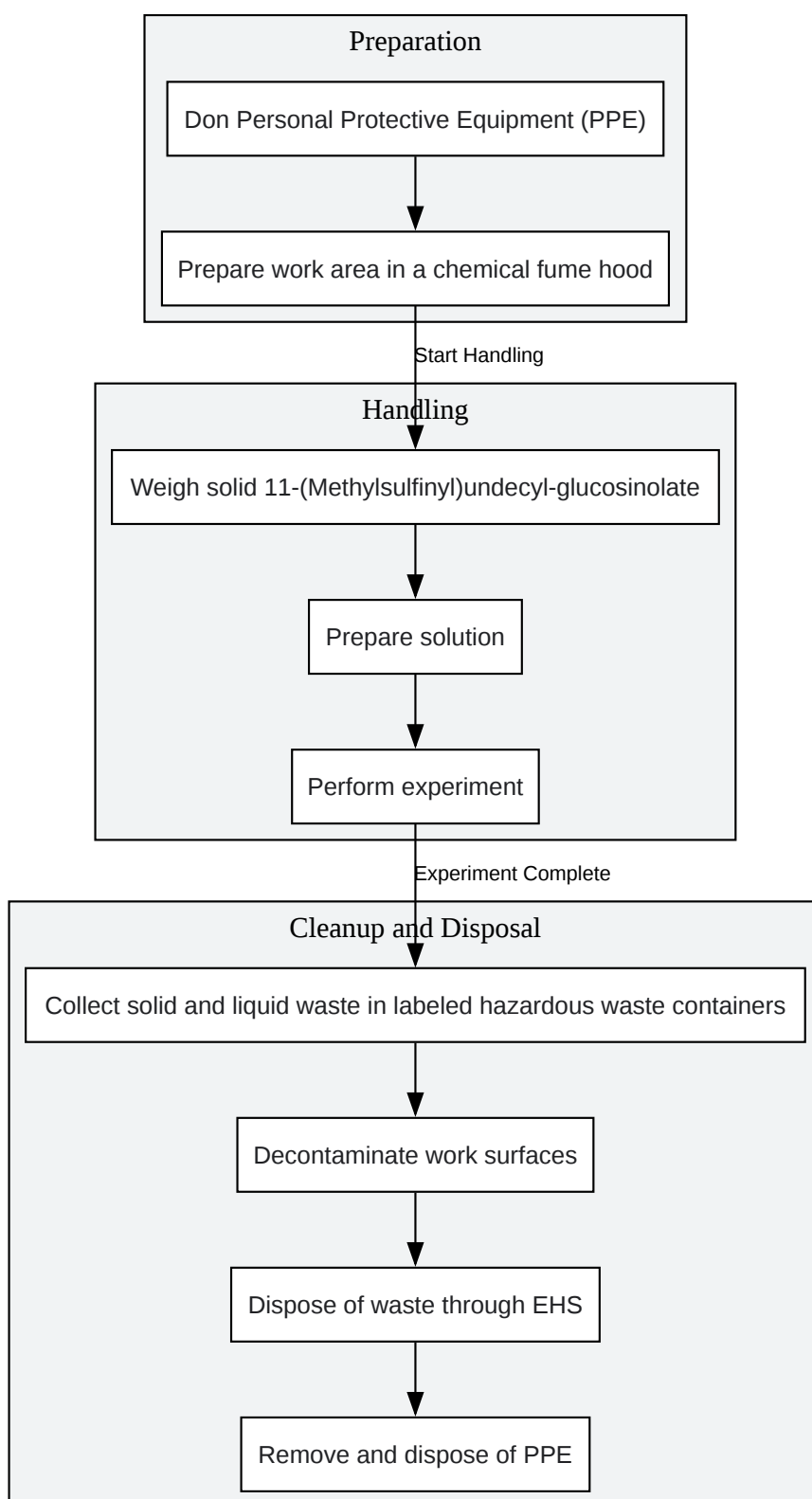
- All experiments involving **11-(Methylsulfinyl)undecyl-glucosinolate** should be performed within a chemical fume hood.
- Ensure all labware is clean and appropriate for the planned experiment.
- Keep containers closed when not in use.

## Disposal Plan

- **Waste Collection:** All disposable materials that have come into contact with the compound (e.g., gloves, weigh paper, pipette tips) should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions containing the compound should be collected in a labeled hazardous waste container. Do not dispose of down the drain.
- **Disposal:** All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

## Workflow for Handling 11-(Methylsulfinyl)undecyl-glucosinolate

The following diagram illustrates the standard workflow for the safe handling of **11-(Methylsulfinyl)undecyl-glucosinolate** in a laboratory setting.



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Caption: Workflow for the safe handling of **11-(Methylsulfinyl)undecyl-glucosinolate**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 11-(Methylsulfinyl)undecyl-glucosinolate | C19H37NO10S3 | CID 163196503 - PubChem [pubchem.ncbi.nlm.nih.gov]
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